

# In-Depth Technical Guide: Lightfastness Properties of Pigment Orange 16

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## Compound of Interest

Compound Name: Pigment orange 16

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This technical guide provides a comprehensive overview of the lightfastness properties of **Pigment Orange 16** (C.I. 21160). It is intended for researchers, scientists, and professionals in fields where the stability of organic pigments is of critical importance. This document compiles available data on its lightfastness ratings, details relevant experimental methodologies for assessing pigment permanence, and illustrates the experimental workflow and a generalized photodegradation pathway.

## Core Properties of Pigment Orange 16

**Pigment Orange 16** is a disazo pigment known for its bright, reddish-orange shade.<sup>[1][2]</sup> It finds application in various industries, including inks, plastics, and coatings.<sup>[3][4]</sup> Chemically, it is identified as 2,2'-[[3,3'-dimethoxy[1,1'-biphenyl]-4,4'-diyl]bis(azo)]bis[3-oxo-N-phenylbutanamide], with the molecular formula  $C_{34}H_{32}N_6O_6$ .<sup>[5]</sup>

## Quantitative Lightfastness Data

The lightfastness of a pigment indicates its resistance to fading or changing color upon exposure to light. This property is commonly evaluated using the Blue Wool Scale (BWS), where a higher number signifies better lightfastness (typically on a scale of 1 to 8).<sup>[6][7]</sup> The following table summarizes the reported lightfastness and other fastness properties of **Pigment Orange 16** from various sources. It is important to note that testing conditions can vary between suppliers, leading to some variation in reported values.

Property	Rating Scale	Reported Value(s)	Application Medium
Lightfastness	Blue Wool Scale (1-8)	4-5[4], 5[8], 6[8], 7[9], 7-8 (Full Shade)[10]	Coatings, Plastics, Inks
Heat Resistance	°C	170[11], 180[3][4][8][9], 200[8], 280[10]	General
Water Resistance	Scale (1-5)	4[11], 5[1][2][3][8]	General
Oil Resistance	Scale (1-5)	4[11], 4-5[1]	General
Acid Resistance	Scale (1-5)	3[11], 4[3][4][8], 5[1][2][9]	General
Alkali Resistance	Scale (1-5)	3[11], 4[3][4][8], 5[1][2][9][10]	General

## Experimental Protocols for Lightfastness Testing

The evaluation of a pigment's lightfastness is conducted using standardized methodologies to ensure reproducibility and comparability of results. The most widely recognized standard for artists' materials is ASTM D4303, which often incorporates the Blue Wool Scale for rating.[12][13]

### Principle of Lightfastness Testing

A sample of the pigment, incorporated into a specific medium (e.g., paint, plastic), is exposed to a controlled, intense light source that simulates natural sunlight.[14] Concurrently, a set of standardized blue wool textile strips, with known and varying degrees of lightfastness (BWS 1-8), are exposed under the identical conditions.[6] The lightfastness rating of the pigment is determined by identifying which blue wool strip shows a similar degree of fading as the test sample.[6]

### Generalized Experimental Protocol (based on ASTM D4303 and Blue Wool Scale)

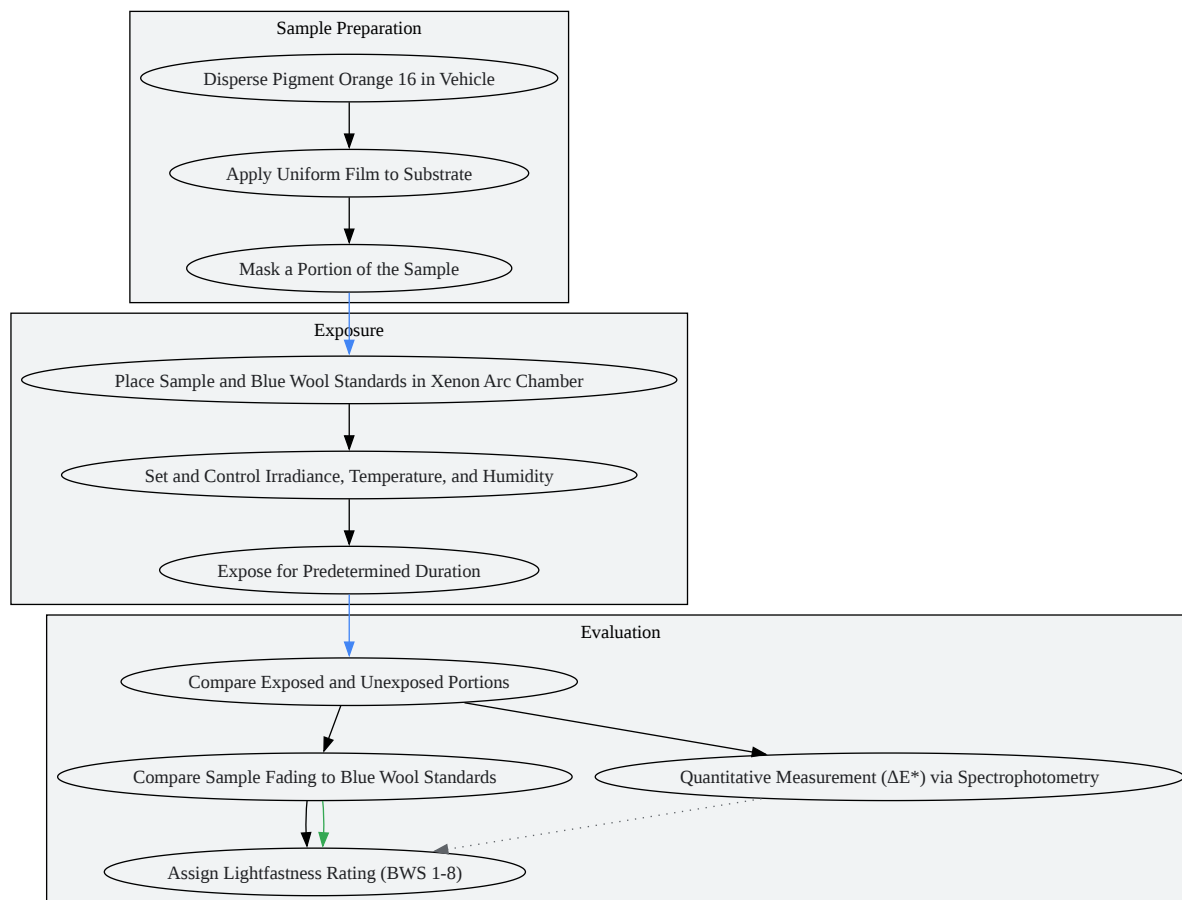
- Sample Preparation:

- The **Pigment Orange 16** is dispersed into the desired vehicle (e.g., acrylic emulsion, linseed oil, PVC resin) at a standardized concentration.
- The dispersion is then applied as a uniform film onto a suitable substrate (e.g., paper, plastic plaque).
- A portion of each sample is masked to serve as an unexposed reference.
- Exposure Apparatus:
  - A xenon arc lamp is typically used as the light source, as its spectral output closely mimics that of natural sunlight.[\[14\]](#)
  - The apparatus allows for the control of irradiance, temperature, and humidity to simulate specific environmental conditions.[\[13\]](#)
- Exposure Conditions:
  - Samples and Blue Wool Scale standards are placed inside the exposure chamber.
  - Typical irradiance levels are set, for example, at 0.35 W/m<sup>2</sup>/nm at 340 nm.[\[13\]](#)
  - Relative humidity is maintained at a constant level, often around 55 ± 5%.[\[13\]](#)
  - The black panel temperature is also controlled, for instance, at 63 ± 2°C.[\[15\]](#)
  - The total radiant exposure is predetermined to simulate a significant period of indoor illumination.[\[13\]](#)
- Evaluation:
  - Periodically, or at the end of the test period, the exposed portion of the sample is compared to the masked, unexposed portion.
  - The color change is visually assessed and compared to the fading of the co-exposed Blue Wool standards.

- The lightfastness rating is assigned based on the Blue Wool strip that exhibits a similar degree of color change.
- For more quantitative analysis, a spectrophotometer or colorimeter can be used to measure the color difference ( $\Delta E^*$ ) between the exposed and unexposed areas, as described in ASTM D2244.[\[13\]](#)

## Visualizations

### Experimental Workflow for Lightfastness Testing



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Caption: A generalized pathway for the photodegradation of disazo pigments.

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